

MS402: A Case of Mistaken Identity in Chemical Compound Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MS402

Cat. No.: B2502533

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An extensive search for the chemical structure and related scientific data for a compound designated "**MS402**" has revealed that this identifier does not correspond to a known chemical entity within publicly available scientific databases. Instead, the identifier "MS 402" is predominantly associated with a submersible motor manufactured by Grundfos, a company specializing in pump solutions.

This misidentification precludes the creation of the requested in-depth technical guide. The core requirements of the request, including the summarization of quantitative data, detailing of experimental protocols, and visualization of signaling pathways, are all contingent on "**MS402**" being a chemical compound with an established body of scientific research.

For researchers, scientists, and drug development professionals, the accurate identification of a chemical compound is the foundational first step in any investigation. Standard chemical identifiers such as IUPAC names, CAS numbers, or even common trivial names are crucial for accessing the wealth of information available in chemical and biological databases.

In the absence of a valid chemical identifier for "**MS402**," it is not possible to provide the following:

- **Chemical Structure:** No chemical formula or structural diagram could be retrieved.
- **Quantitative Data:** Without a known compound, there is no associated data on physical, chemical, or biological properties to summarize.

- **Experimental Protocols:** No published experiments involving a compound named "**MS402**" were found.
- **Signaling Pathways:** The mechanism of action and interaction with biological pathways cannot be determined for a non-existent chemical entity.

It is recommended that the user verify the identifier "**MS402**" and provide a correct chemical name or registry number. Once a valid identifier for the intended compound of interest is provided, a comprehensive technical guide can be developed.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com